

# Voriconazole-d3 concentration for internal standard in plasma samples

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## Compound of Interest

Compound Name: Voriconazole-d3

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An Application Note and Protocol for the Quantification of Voriconazole in Human Plasma using **Voriconazole-d3** as an Internal Standard

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Voriconazole is a broad-spectrum triazole antifungal agent utilized in the treatment of invasive fungal infections. Due to significant inter-patient pharmacokinetic variability, therapeutic drug monitoring (TDM) of voriconazole is crucial to ensure efficacy while minimizing toxicity. This document provides a detailed protocol for the quantitative analysis of voriconazole in human plasma samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Voriconazole-d3** as an internal standard (IS). The methodology is designed to deliver accurate and precise measurements suitable for clinical and research applications.

## Experimental Protocols

This section outlines the necessary reagents, equipment, and step-by-step procedures for the sample preparation and analysis.

## Materials and Reagents

- Voriconazole analytical standard
- **Voriconazole-d3** (internal standard)

- HPLC-grade methanol
- HPLC-grade acetonitrile
- Formic acid, analytical grade
- Ultrapure water
- Drug-free human plasma

## Instrumentation

- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source
- High-performance liquid chromatography (HPLC) or Ultra-high performance liquid chromatography (UHPLC) system
- Analytical column (e.g., C18, 2.7  $\mu\text{m}$ , 3.0  $\times$  50 mm)
- Microcentrifuge
- Vortex mixer
- Calibrated pipettes

## Preparation of Stock and Working Solutions

Proper preparation of stock and working solutions is critical for the accuracy of the assay.

- Voriconazole Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of voriconazole analytical standard in methanol to achieve a final concentration of 1 mg/mL.
- **Voriconazole-d3** Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of **Voriconazole-d3** in methanol to achieve a final concentration of 1 mg/mL.
- Voriconazole Working Solutions: Prepare a series of working solutions by diluting the voriconazole stock solution with 50% methanol to create calibration standards and quality control (QC) samples.

- **Voriconazole-d3** Internal Standard Working Solution (1 µg/mL): Dilute the **Voriconazole-d3** stock solution with acetonitrile to a final concentration of 1 µg/mL.[\[1\]](#)

## Sample Preparation: Protein Precipitation

This protocol employs a simple and efficient protein precipitation method.

- Label microcentrifuge tubes for each sample, calibrator, and QC.
- Pipette 50 µL of plasma sample, calibrator, or QC into the corresponding labeled tube.
- Add 50 µL of the 1 µg/mL **Voriconazole-d3** internal standard working solution to each tube (except for blank samples).[\[1\]](#)
- Add 150 µL of acetonitrile to each tube.[\[1\]](#)
- Vortex each tube for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge the tubes at 14,000 rpm for 5 minutes at 4°C.[\[1\]](#)
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

## Data Presentation

The following tables summarize the concentrations for the preparation of calibration standards and quality control samples.

**Table 1: Calibration Standards**

Standard Level	Voriconazole Concentration (µg/mL)
1	0.1
2	0.5
3	1.0
4	2.5
5	5.0
6	10.0

Calibration curve ranges are often established between 0.1 to 10.0 µg/mL.[1][2]

**Table 2: Quality Control (QC) Samples**

QC Level	Voriconazole Concentration (µg/mL)
Low (LQC)	0.2
Medium (MQC)	4.0
High (HQC)	8.0

QC samples are prepared at low, medium, and high concentrations to ensure assay accuracy and precision across the calibration range.[1]

## LC-MS/MS Parameters

The following are typical parameters for the analysis of voriconazole and **Voriconazole-d3**. Optimization may be required based on the specific instrumentation used.

**Table 3: Liquid Chromatography Parameters**

Parameter	Value
Column	C18, 2.7 µm, 3.0 × 50 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	0.5 mL/min
Injection Volume	1 µL
Column Temperature	40°C

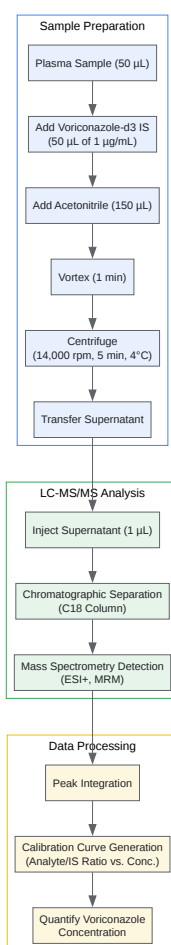
**Table 4: Mass Spectrometry Parameters**

Parameter	Voriconazole	Voriconazole-d3
Ionization Mode	ESI Positive	ESI Positive
MRM Transition	m/z 350.1 → 281.1	m/z 353.1 → 284.1
Cone Voltage	24 V	24 V
Collision Energy	18 eV	18 eV

The MRM transition for Voriconazole is well-established. The transition for **Voriconazole-d3** is predicted based on the addition of three deuterium atoms.

## Experimental Workflow Visualization

The following diagram illustrates the complete workflow from sample receipt to data analysis.



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Caption: Workflow for Voriconazole Quantification in Plasma.

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## References

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- To cite this document: BenchChem. [Voriconazole-d3 concentration for internal standard in plasma samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562635#voriconazole-d3-concentration-for-internal-standard-in-plasma-samples]

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